

Application Notes and Protocols for Dissolving SC-58125 in DMSO

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **SC-58125** is a potent and selective inhibitor of cyclooxygenase-2 (COX-2) with an IC50 value of $0.04 \, \mu M.[1][2][3]$ It is a valuable tool for in vitro and in vivo studies investigating the role of COX-2 in various physiological and pathological processes, including inflammation, pain, and cancer.[1] Due to its hydrophobic nature, **SC-58125** is insoluble in water but can be effectively dissolved in dimethyl sulfoxide (DMSO) for experimental use.[4] This document provides detailed protocols for the preparation, storage, and handling of **SC-58125** solutions in DMSO.

Quantitative Data Summary

The following table summarizes the key quantitative information for **SC-58125**.



Parameter	Value	Source(s)
Molecular Weight	384.35 g/mol	[3]
Solubility in DMSO	Up to 100 mM77 mg/mL (~200 mM)[4]9 mg/mL (~23.42 mM) [5]250 mg/mL (~650 mM) with sonication[2]	[2][4][5]
IC50 (COX-2)	0.04 μΜ	[1][3]
IC50 (COX-1)	>100 μM	[5]
Storage of Powder	-20°C for up to 3 years	[5]
Storage of DMSO Stock	-20°C for 1 month-80°C for 6 months to 1 year	[1][5][6]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration SC-58125 Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of SC-58125 in DMSO.

Materials:

- SC-58125 powder
- Anhydrous or high-purity dimethyl sulfoxide (DMSO), freshly opened to avoid moisture absorption which can reduce solubility[4]
- Sterile, amber glass vial or a clear vial wrapped in aluminum foil
- Vortex mixer
- Sonicator (optional, but recommended for higher concentrations)[2][5]
- · Calibrated micropipettes and sterile, filtered pipette tips



Procedure:

- Pre-dissolution Preparation:
 - Bring the vial of SC-58125 powder and the DMSO to room temperature.
 - Calculate the required amount of SC-58125 and DMSO to achieve the desired stock concentration. For example, to prepare 1 mL of a 100 mM stock solution:
 - Mass of **SC-58125** = 0.1 mol/L * 0.001 L * 384.35 g/mol = 0.038435 g = 38.435 mg.
- Dissolution:
 - Carefully weigh out the calculated amount of SC-58125 powder and add it to the sterile vial.
 - Add the calculated volume of high-purity DMSO to the vial.
 - Tightly cap the vial and vortex thoroughly for 2-3 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the vial in a water bath for 5-10 minutes.
 [5] Visually inspect the solution to ensure there are no visible particles.
- Quality Control:
 - The final solution should be clear and free of any precipitate.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[1]
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[1][6]

Protocol 2: Preparation of Working Solutions for Cell Culture Experiments



This protocol outlines the dilution of the DMSO stock solution for use in cell-based assays.

Important Considerations:

- The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, as higher concentrations can be toxic to cells.[6][7] It is recommended to perform a DMSO toxicity control experiment for your specific cell line.
- To avoid precipitation of the compound upon dilution in aqueous media, a stepwise dilution may be necessary.

Procedure:

- Thawing the Stock Solution:
 - Thaw a single aliquot of the **SC-58125** stock solution at room temperature.
- Serial Dilution (if necessary):
 - If a very low final concentration is required, it is best to perform serial dilutions in DMSO first before diluting in the aqueous culture medium.[8]
- Dilution into Culture Medium:
 - Directly add the required volume of the SC-58125 DMSO stock solution to the pre-warmed cell culture medium.
 - Immediately mix the solution gently by pipetting or swirling the culture plate to ensure rapid and uniform distribution of the compound. This minimizes the risk of precipitation.[8]
 - For example, to prepare a 10 μM working solution in 10 mL of media from a 100 mM stock:
 - $(100,000 \mu M) * V1 = (10 \mu M) * (10,000 \mu L)$
 - $V1 = 1 \mu L$ of the 100 mM stock solution.
 - The final DMSO concentration would be 1 μ L / 10,000 μ L = 0.01%.

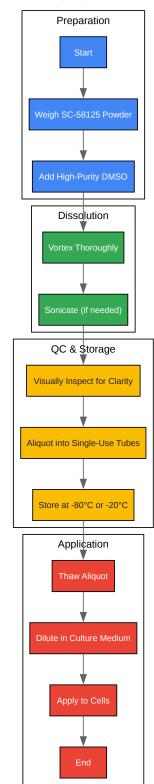


- Vehicle Control:
 - Prepare a vehicle control by adding the same volume of DMSO to the cell culture medium as was used for the SC-58125 treated samples.

Visualizations



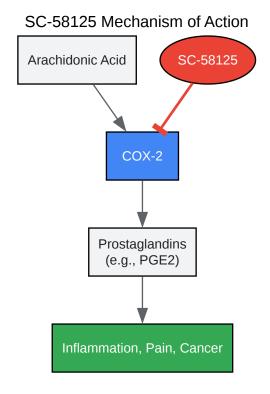
Workflow for Preparing SC-58125 Solution



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Caption: Workflow for the preparation and application of **SC-58125** in DMSO.





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